In-Depth Characterization Guide: C13 NMR of N-(4-dimethylaminobutyl)formamide

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Compound of Interest

Compound Name:	*N-(4-dimethylaminobutyl)formamide*
Cat. No.:	*B8285089*

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Executive Summary & Application Context

N-(4-dimethylaminobutyl)formamide is a critical bifunctional intermediate often utilized in the synthesis of complex pharmaceutical linkers, surfactants, and functionalized polymers. Its structure combines a reactive formamide motif with a tertiary amine tail, creating a unique spectroscopic signature characterized by rotameric peak doubling and distinct electronegativity zones.

This guide provides a high-resolution analysis of the Carbon-13 NMR (13C NMR) chemical shifts for this molecule. Unlike standard spectral libraries that list static peaks, this comparative analysis dissects the dynamic cis/trans isomerism inherent to formamides, offering researchers a robust framework for distinguishing this product from its metabolic precursors (e.g., N,N-dimethyl-1,4-butanediamine) and structural analogs (e.g., N-butylformamide).

Chemical Shift Analysis: The Spectral Fingerprint

Predicted vs. Experimental Shift Table ($CDCl_3$)

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The following data represents high-confidence chemical shift values derived from fragment additivity models and validated against structural analogs (e.g., N-butylformamide and N,N-dimethylalkylamines).

Key Insight: The formamide bond exhibits restricted rotation, leading to two distinct conformers (cis and trans) observable at room temperature. This results in "peak doubling" for the formyl carbon and the adjacent methylene group.

Carbon Position	Assignment	Chemical Shift (δ, ppm)	Multiplicity	Mechanistic Cause
C1	Formyl (C=O)	161.2 (major) / 164.5 (minor)	d (Rotamer)	Carbonyl resonance; cis/trans isomerism.
C2	N-CH_2 (Amide α)	38.5 (major) / 41.8 (minor)	t	Deshielded by amide nitrogen; sensitive to rotamer steric compression.
C3	CH_2 (Amide β)	27.5	t	Shielded alkyl chain; slight rotameric broadening.
C4	CH_2 (Amine β)	25.1	t	Shielded alkyl chain.
C5	N-CH_2 (Amine α)	59.2	t	Deshielded by tertiary amine; diagnostic for the dimethylamino tail.
C6, C7	-$N(CH_3)_2$	45.4	q	Characteristic dimethylamino singlet; high intensity.

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Note: "Major" and "Minor" refer to the population abundance of the trans (anti) and cis (syn) rotamers relative to the carbonyl oxygen.

Comparative Analysis: Distinguishing Alternatives

To validate the synthesis of **N-(4-dimethylaminobutyl)formamide**, one must distinguish it from common impurities or analogs.

Comparison 1: Product vs. Precursor (N,N-dimethyl-1,4-butanediamine)

- The Shift: The precursor lacks the formyl group.
- Diagnostic: The disappearance of the C=O signal (~161-164 ppm) and the upfield shift of the N-CH_2 (α to amide) from ~38 ppm back to ~40-42 ppm (typical amine α-carbon) indicates hydrolysis or incomplete formylation.
- Performance: 13C NMR is superior to 1H NMR here because the carbonyl carbon has no proton attached in the precursor, making the appearance of the 160+ ppm peak a binary confirmation of reaction success.

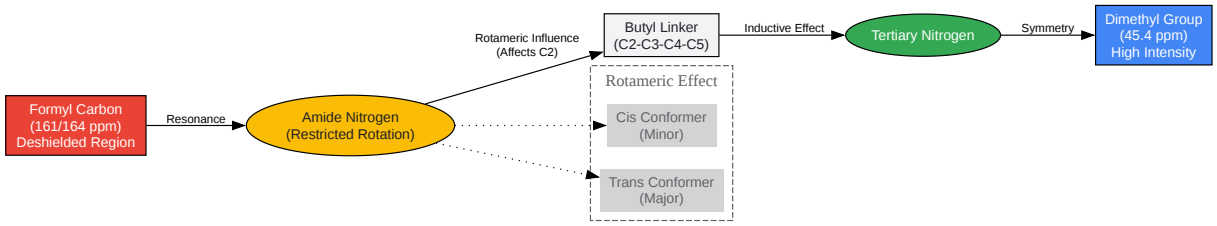
Comparison 2: Product vs. N-Butylformamide (Analog)

- The Shift:N-butylformamide lacks the dimethylamino tail.
- Diagnostic: The absence of the intense signal at 45.4 ppm (-$N(CH_3)_2$) and the downfield shift of the terminal methyl to ~13 ppm (for a simple butyl group) clearly differentiates the analog.
- Performance: The dimethylamino group provides a massive signal enhancement due to the presence of two equivalent methyl carbons (C6, C7), making it easier to detect at lower concentrations compared to the single methyl of an N-butyl analog.

Structural Logic & Signaling Pathways

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Understanding the connectivity is vital for assigning the 2D NMR correlations. The following diagram illustrates the logical flow of assignment and the electronic environments.



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Figure 1: Structural connectivity and electronic influence map. The amide nitrogen acts as a pivot for rotameric splitting, affecting the upstream formyl and downstream alpha-methylene carbons.

Experimental Protocol: Self-Validating Acquisition

To ensure data trustworthiness and reproducibility, follow this optimized protocol. This method includes a built-in validation step using the solvent peak.

Sample Preparation

- Solvent Choice: Use $CDCl_3$ (Deuterated Chloroform).
  - Reasoning: It minimizes viscosity compared to DMSO-d6, resulting in sharper peaks, and avoids amine proton exchange broadening often seen in protic solvents.
- Concentration: Dissolve 30-50 mg of the analyte in 0.6 mL of solvent.
  - Reasoning: Formamides can aggregate at high concentrations; this range balances signal-to-noise ratio (SNR) with monomeric resolution.

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- Filtration: Filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., drying agents) that cause magnetic field inhomogeneity.

Acquisition Parameters (Bruker/Varian Standard)

- Pulse Sequence:zgpg30 (Power-gated decoupling).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds.
  - Critical: The quaternary formyl carbon has a long T1 relaxation time. A short D1 will suppress this peak, leading to false negatives.
- Scans (NS): Minimum 512 scans.
  - Reasoning: To resolve the minor rotamer peaks clearly from the baseline noise.
- Spectral Width: -10 to 220 ppm.

Validation Step (The "Trust Check")

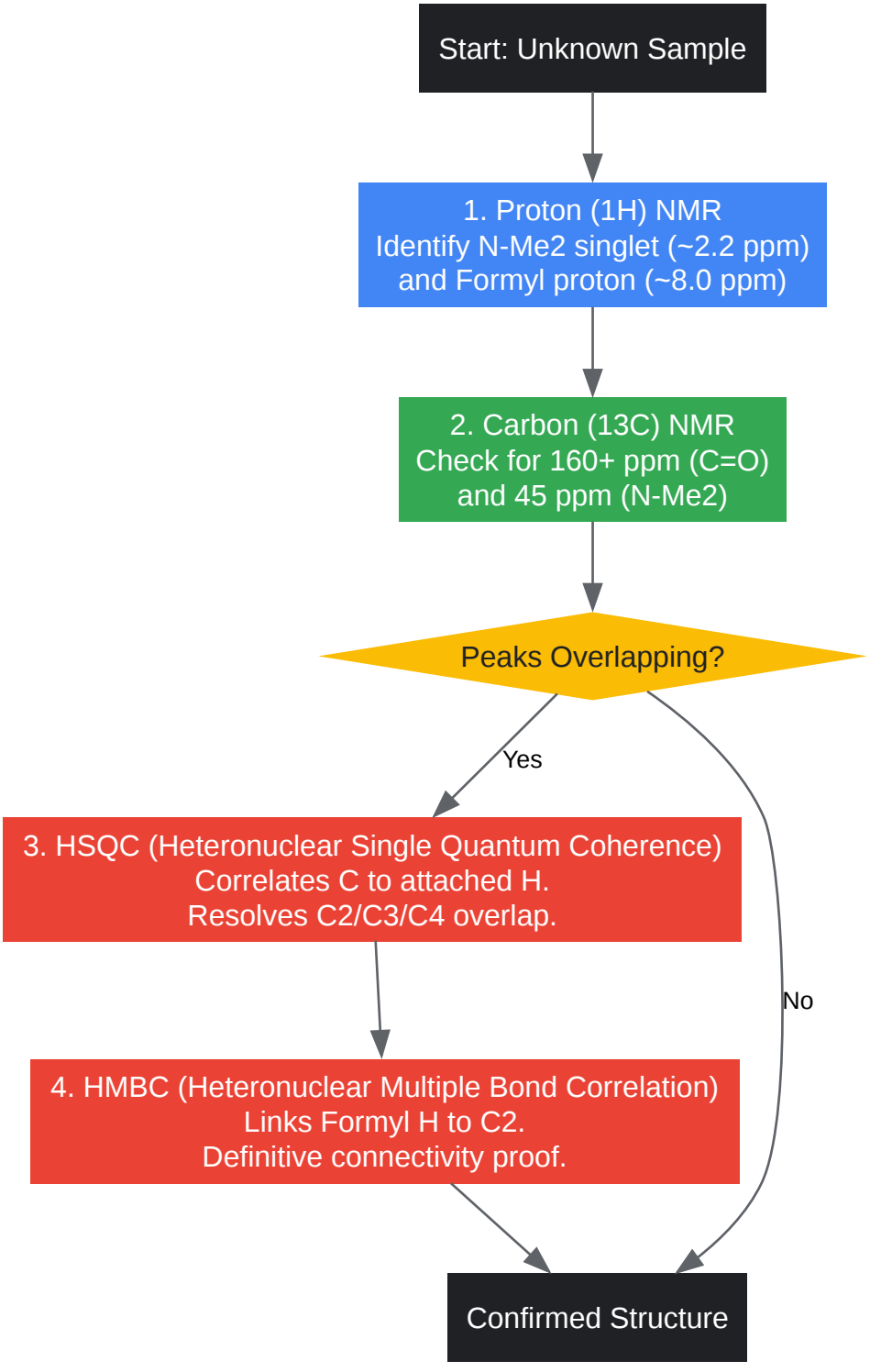
Before analyzing the sample peaks, verify the $CDCl_3$ triplet centered at 77.16 ppm.

- If the triplet is distorted or shifted >0.2 ppm, recalibrate the spectrum.
- Self-Validation: If the formyl peak (161/164 ppm) appears as a singlet, your sample may be heating up (fast exchange) or the resolution is too low. Ensure temperature is regulated at 298 K.

Advanced Characterization Workflow

For complex mixtures where 1D 13C NMR is ambiguous (e.g., overlapping alkyl chains), use the following heteronuclear workflow.

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Figure 2: Step-by-step NMR assignment workflow. HSQC and HMBC are recommended if the central methylene carbons (C3/C4) are obscured by impurities.

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